

Enaminomycin B molecular formula and weight

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Compound of Interest

Compound Name: *Enaminomycin B*

Cat. No.: *B15580659*

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Enaminomycin B: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Enaminomycin B is a naturally occurring compound with limited available data in the public domain. This technical guide synthesizes the known information regarding its molecular characteristics. Due to a scarcity of published research, this document also outlines general methodologies that could be applied to study its biological activity, particularly its potential as an antimicrobial agent, based on the activity of structurally related compounds. This guide highlights the current knowledge gaps and underscores the need for further research to elucidate the therapeutic potential of **Enaminomycin B**.

Molecular Profile

The fundamental molecular details of **Enaminomycin B** are summarized below. This information is critical for its identification, characterization, and potential synthesis.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ NO ₆	PubChem[1]
Monoisotopic Mass	241.05864 Da	PubChem[1]
IUPAC Name	(1S,5S,6R)-2,5-dihydroxy-4-imino-5-(2-oxopropyl)-7-oxabicyclo[4.1.0]hept-2-ene-3-carboxylic acid	PubChem[1]

Biological Activity and Mechanism of Action

There is a significant lack of specific data on the biological activity and mechanism of action of **Enaminomycin B** in peer-reviewed literature. However, related compounds, such as Enaminomycin A, have demonstrated activity against both gram-positive and gram-negative bacteria, as well as weak antifungal properties. This suggests that **Enaminomycin B** may also possess antimicrobial activities. Further investigation is required to confirm this hypothesis and to determine its spectrum of activity and potency.

At present, no specific signaling pathways have been identified as being modulated by **Enaminomycin B**. Research into its mechanism of action is a key area for future exploration.

Potential Experimental Protocols

The following are generalized experimental protocols that could serve as a starting point for investigating the potential antibacterial properties of **Enaminomycin B**. These are standard methods and would require optimization for this specific compound.

Determination of Minimum Inhibitory Concentration (MIC) by Broth Microdilution

This method is used to determine the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism.

Materials:

- **Enaminomycin B**

- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Bacterial strains (e.g., *Staphylococcus aureus*, *Escherichia coli*)
- 96-well microtiter plates
- Spectrophotometer

Protocol:

- Prepare a stock solution of **Enaminomycin B** in a suitable solvent.
- Perform serial two-fold dilutions of the **Enaminomycin B** stock solution in CAMHB in a 96-well plate.
- Prepare a standardized inoculum of the test bacteria (equivalent to 0.5 McFarland standard).
- Inoculate each well with the bacterial suspension to achieve a final concentration of approximately 5×10^5 CFU/mL.
- Include a positive control (bacteria in broth without **Enaminomycin B**) and a negative control (broth only).
- Incubate the plates at 37°C for 18-24 hours.
- Determine the MIC by visual inspection for the lowest concentration that shows no turbidity. The absorbance can also be read using a microplate reader.

Agar Disk Diffusion Assay

This method assesses the susceptibility of bacteria to an antimicrobial agent.

Materials:

- **Enaminomycin B**
- Mueller-Hinton Agar (MHA) plates
- Sterile paper disks (6 mm diameter)

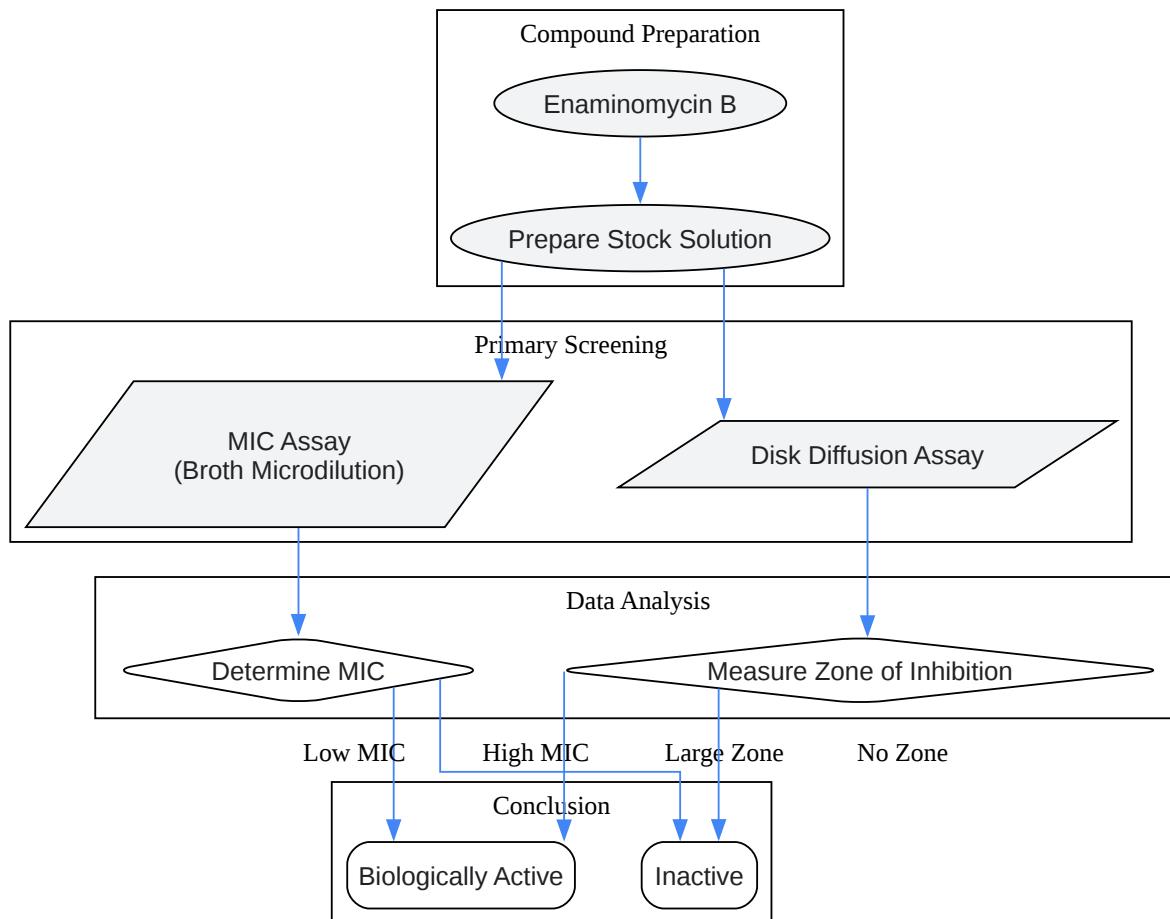
- Bacterial strains
- Sterile swabs

Protocol:

- Prepare MHA plates and allow them to solidify.
- Prepare a standardized inoculum of the test bacteria (equivalent to 0.5 McFarland standard).
- Uniformly swab the entire surface of the MHA plate with the bacterial suspension.
- Impregnate sterile paper disks with a known concentration of **Enaminomycin B** solution and allow the solvent to evaporate.
- Place the impregnated disks onto the surface of the agar.
- Include a control disk impregnated with the solvent alone.
- Incubate the plates at 37°C for 18-24 hours.
- Measure the diameter of the zone of inhibition (in mm) around the disk.

Workflow for Preliminary Bioactivity Screening

The following diagram illustrates a general workflow for the initial screening of a novel compound like **Enaminomycin B** for potential biological activity.



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A generalized workflow for the initial antibacterial screening of **Enaminomycin B**.

Conclusion and Future Directions

Enaminomycin B remains a poorly characterized natural product. While its molecular formula and weight are known, its biological activities are yet to be explored. Based on the activity of

related compounds, it is plausible that **Enaminomycin B** possesses antimicrobial properties. The experimental protocols and workflow outlined in this guide provide a framework for initiating such investigations. Future research should focus on the isolation or synthesis of sufficient quantities of **Enaminomycin B** to enable comprehensive biological screening. Elucidating its mechanism of action and identifying any specific cellular signaling pathways it may affect will be crucial in determining its potential as a therapeutic agent.

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References

- 1. A Review of the Mycotoxin Enniatin B - PMC [pmc.ncbi.nlm.nih.gov]
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